Technical Guide: Characterization & Handling of (S)-4-(4-Methoxybenzyloxy)-1,3-butanediol

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Compound of Interest	
Compound Name:	*(S)-4-(4-Methoxybenzyloxy)-1,3-butanediol*
CAS No.:	*1820579-68-7*
Cat. No.:	*B1387648*

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Executive Summary

(S)-4-(4-Methoxybenzyloxy)-1,3-butanediol (CAS: 1820579-68-7) is a chiral building block primarily used in the synthesis of complex pharmaceutical intermediates, including statin side-chains and polyketide mimetics.[1]

Physically, the pure compound is a viscous, clear, colorless to pale yellow liquid. Its appearance is a critical quality attribute (CQA); significant yellowing or turbidity often indicates oxidative degradation of the p-methoxybenzyl (PMB) ether moiety or moisture absorption due to the hygroscopic nature of the 1,3-diol motif.

Chemical Identity Table

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Parameter	Detail
Chemical Name	(S)-4-[(4-Methoxybenzyl)oxy]butane-1,3-diol
CAS Number	1820579-68-7 (S-isomer)
Molecular Formula	$C_{12}H_{18}O_4$
Molecular Weight	226.27 g/mol
Stereochemistry	(S)-Enantiomer
Synonyms	(S)-1-(4-Methoxybenzyloxy)-3,4-butanediol; PMB-protected 1,2,4-butanetriol derivative

Physical Characterization & Properties

The physical state of this compound is dictated by the balance between hydrogen bonding (from the two hydroxyl groups) and the lipophilic PMB protecting group.

Appearance & State

- Standard State: Viscous liquid (Oil).
- Color: Colorless (High Purity >97%) to Pale Yellow (Standard Grade).
- Odor: Faint, characteristic of benzyl derivatives (sweet/almond-like if degraded to anisaldehyde).

Quantitative Properties

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Property	Value / Range	Condition
Physical State	Liquid / Viscous Oil	@ 20°C, 1 atm
Density	1.1 ± 0.1 g/cm³	Predicted
Refractive Index ( )	1.531	Standard Reference
Optical Rotation ( )	-5° to -11°	c=1.0 in Methanol
Boiling Point	~393 °C	@ 760 mmHg (Decomposes before boiling at atm)
Solubility	Soluble in MeOH, EtOH, DCM, EtOAc	Poor solubility in Hexanes/Water

> *Technical Insight: The high viscosity arises from intermolecular hydrogen bonding between the C1 and C3 hydroxyl groups. The compound does not readily crystallize due to the flexibility of the butane chain and the rotational freedom of the PMB ether.*

Synthesis Context & Structural Logic

Understanding the synthesis of **(S)-4-(4-Methoxybenzyloxy)-1,3-butanediol** explains its physical impurities. It is typically derived from the chiral pool (e.g., (S)-Malic Acid or (S)-1,2,4-Butanetriol).

Synthesis Pathway Diagram

The following flow illustrates the origin of the compound and potential sources of color (impurities).

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Figure 1: Synthetic logic flow from Chiral Pool to Target, highlighting the oxidative degradation pathway that alters physical appearance.

Handling, Stability & Quality Control

The appearance of the compound serves as a first-line indicator of purity.

Stability Mechanisms

- Oxidative Yellowing: The benzylic position of the PMB group is susceptible to radical oxidation, especially in the presence of light and air. This produces p-anisaldehyde, which imparts a distinct yellow color and a strong almond odor.
  - Action: If the liquid turns bright yellow, check purity via TLC or HPLC.
- Hygroscopicity: The 1,3-diol functionality is hygroscopic. Absorption of water decreases the viscosity and affects the refractive index.
  - Action: Store under Nitrogen or Argon atmosphere.

Storage Protocol

- Temperature: Ambient (Room Temperature) is generally acceptable for short-term; 2-8°C is recommended for long-term storage.
- Atmosphere: Inert gas (Argon/Nitrogen) blanket is mandatory to prevent oxidation.
- Container: Amber glass vials with Teflon-lined caps to prevent photo-oxidation.

Analytical Verification (Self-Validating Protocol)

To confirm the identity and quality beyond visual inspection, use the following markers:

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- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - Look for the characteristic PMB singlets: ~3.80 ppm (OCH_3) and ~4.45 ppm (benzylic CH_2).
  - Aromatic Region: Two doublets (AA'BB' system) around 6.88 and 7.26 ppm.
  - Chiral Verification: The methylene protons at C2 and C4 will appear diastereotopic (complex multiplets) due to the C3 chiral center.
- HPLC (Chiral): Essential to verify the (S)-enantiomer excess (ee%), as the physical appearance of the racemate is identical to the pure enantiomer.

References

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